

Solubility Profile of 2,6-Diethylaniline-d15 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2,6-Diethylaniline-d15

Cat. No.: B1591745

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This technical guide provides a comprehensive overview of the solubility of **2,6-Diethylaniline-d15** in various organic solvents. Due to a lack of specific quantitative data for the deuterated compound, this guide leverages data from its non-deuterated analog, 2,6-diethylaniline. The substitution of hydrogen with deuterium is not expected to significantly alter the solubility characteristics in organic solvents.

Core Concepts and Solubility Overview

2,6-Diethylaniline is a colorless to pale yellow oily liquid that is known to be insoluble in water but soluble in most common organic solvents.^{[1][2][3]} Its aromatic nature, combined with the presence of an amino group, allows for miscibility with a range of polar and non-polar organic solvents.^{[4][5]} The lone pair of electrons on the nitrogen atom can engage in hydrogen bonding with protic solvents, further enhancing solubility.^[4]

Quantitative Solubility Data

While specific quantitative solubility data for **2,6-Diethylaniline-d15** is not readily available in the literature, the following table summarizes the qualitative and semi-quantitative information gathered for the non-deuterated 2,6-diethylaniline.

Solvent	Solubility	Temperature (°C)	Notes
Methanol	Soluble	Not Specified	A commercially available solution of 2,6-diethylaniline in methanol indicates good solubility.[6] Slightly soluble according to another source.[7]
Ethanol	Soluble	Not Specified	Generally cited as a solvent in which 2,6-diethylaniline is soluble.[1][2][8]
Chloroform	Soluble	Not Specified	Frequently mentioned as a suitable solvent. [1][2] Slightly soluble according to another source.[7]
Benzene	Soluble	Not Specified	Listed as a solvent in which 2,6-diethylaniline is soluble.[1][2]
Ether	Soluble	Not Specified	Indicated as a solvent for 2,6-diethylaniline. [3][8]
Water	0.67 g/L	26.7	Insoluble to sparingly soluble.[1][2][7][9]

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of a compound like **2,6-Diethylaniline-d15** in an organic solvent. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Objective: To determine the equilibrium solubility of **2,6-Diethylaniline-d15** in a given organic solvent at a specific temperature.

Materials:

- **2,6-Diethylaniline-d15**
- Selected organic solvent (e.g., methanol, ethanol, chloroform)
- Analytical balance
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Centrifuge
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector.

Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of **2,6-Diethylaniline-d15** to a vial containing a known volume of the selected organic solvent.
 - Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.

- Phase Separation:
 - After equilibration, allow the vial to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - For finer suspensions, centrifuge the vial to ensure complete separation of the undissolved solute.
- Sample Collection and Dilution:
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a calibrated pipette.
 - Dilute the collected sample with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantification:
 - Analyze the diluted sample using a pre-validated HPLC or GC method to determine the concentration of **2,6-Diethylaniline-d15**.
 - A calibration curve prepared with known concentrations of **2,6-Diethylaniline-d15** should be used for accurate quantification.
- Calculation:
 - Calculate the solubility of **2,6-Diethylaniline-d15** in the solvent at the specified temperature, taking into account the dilution factor. The solubility is typically expressed in units such as g/L, mg/mL, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of solubility.



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Caption: Workflow for determining the solubility of a compound.

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